

# DRI-C21045 precipitation in cell culture media

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B2543851

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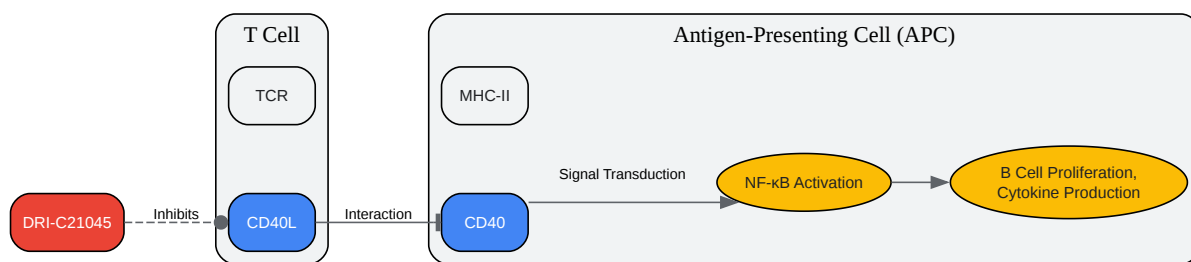
## Technical Support Center: DRI-C21045

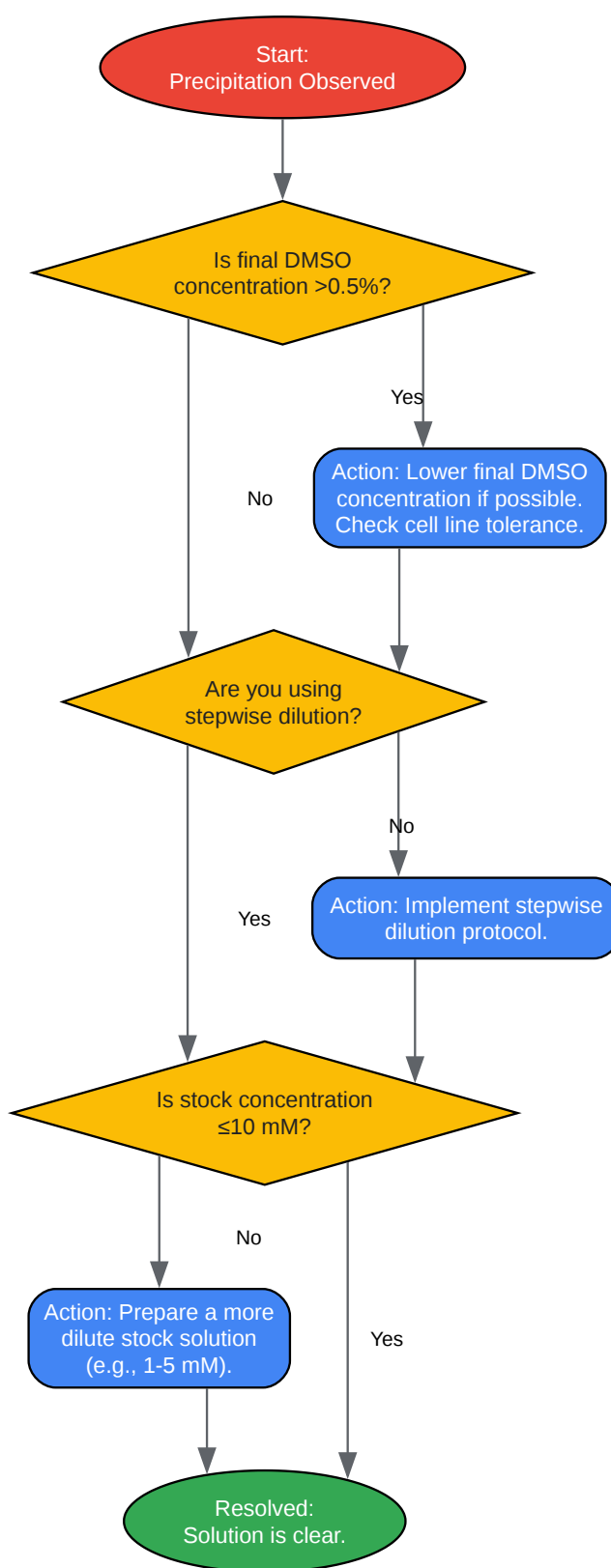
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **DRI-C21045** in cell culture, with a specific focus on troubleshooting common issues such as precipitation.

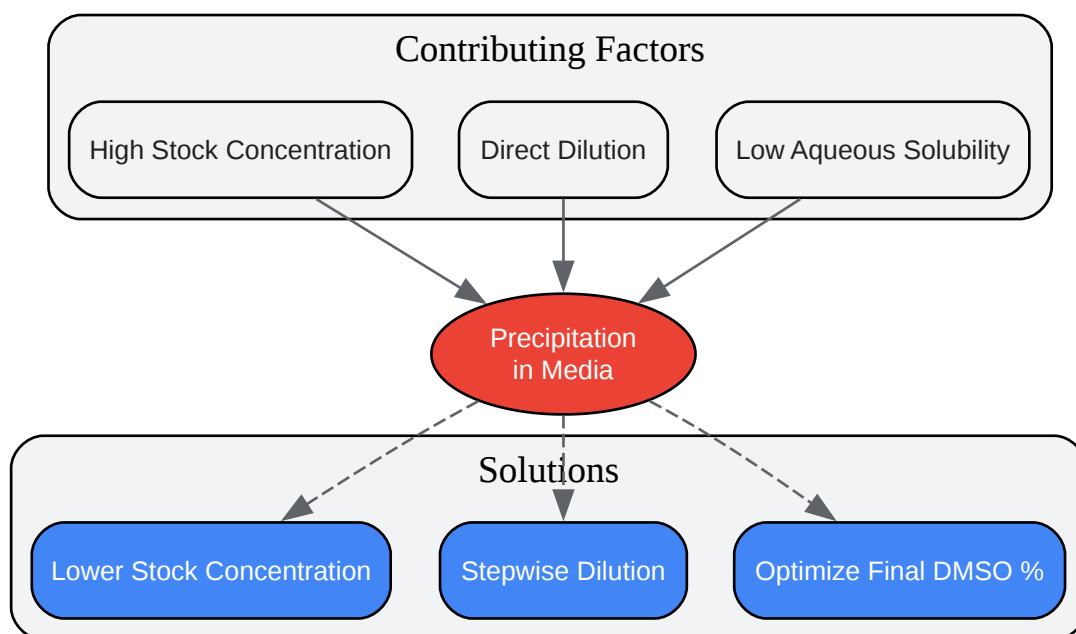
## Frequently Asked Questions (FAQs)

Q1: What is **DRI-C21045** and what is its mechanism of action?

A1: **DRI-C21045** is a potent and selective small-molecule inhibitor of the CD40-CD40L costimulatory protein-protein interaction (PPI).[1][2] It functions by directly binding to CD40L or the CD40-CD40L complex interface in an allosteric manner.[3] This binding disrupts the conformation required for a stable interaction with the CD40 receptor, thereby preventing downstream signaling events.[3] The inhibition of this pathway is crucial as the interaction between CD40L on T cells and CD40 on antigen-presenting cells (APCs) is essential for T cell-dependent B cell proliferation, immunoglobulin class switching, and B-cell maturation.[4]







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## References

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- 2. DRI-C21045 | inhibitor of the CD40-CD40L costimulatory protein-protein interaction (PPI) | CAS# 2101765-81-3 | InvivoChem [invivochem.com]
- 3. What are the new molecules for CD40L inhibitors? [synapse.patsnap.com]
- 4. Small-Molecule Inhibitors of the CD40–CD40L Costimulatory Protein-Protein Interaction - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)